

Part 1: Material Identification & Hazard Assessment

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Compound of Interest

Compound Name: WP HI-PROPYL (C3) MEDIA

CAS No.: 126850-10-0

Cat. No.: B1176663

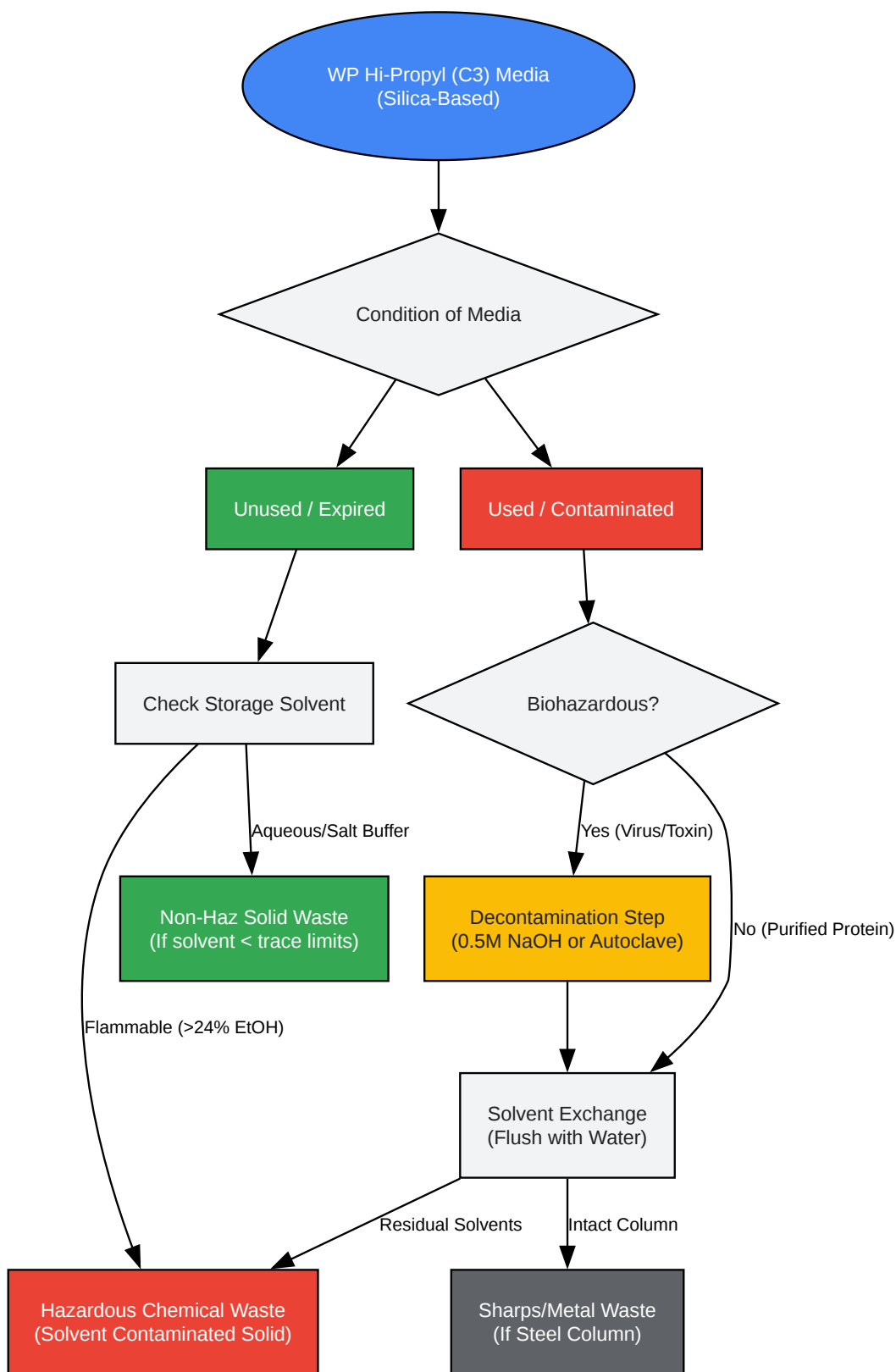
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Before initiating disposal, you must validate the physical nature of the media to select the correct waste stream.

Parameter	Specification	Disposal Implication
Product Name	BAKERBOND® WP Hi-Propyl (C3)	"WP" designates Silica base matrix.[2]
Matrix Type	Wide-Pore Silica (Amorphous)	Non-combustible. Cannot be incinerated as standard organic waste; requires landfill or specific chemical treatment.
Ligand	Propyl (C3)	Short alkyl chain; chemically stable and non-toxic.
Storage Solvent	Varies (Often Ethanol/Water or Salt Buffer)	Primary Hazard. If stored in >24% Ethanol, the unit is D001 Ignitable Waste.
Operational Use	Hydrophobic Interaction (HIC)	Likely contains High Salt (Ammonium Sulfate) and biological residues.

Part 2: Pre-Disposal Decision Logic

Use this decision matrix to determine the correct workflow.



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Figure 1: Decision logic for classifying silica-based chromatography waste.

Part 3: Detailed Disposal Protocols

Scenario A: Loose Media (Bulk / Unpacked)

Applicable to dry powder or bulk slurry from failed packing attempts.

- Solvent Separation (Slurries):
 - Allow the silica to settle. Decant the supernatant solvent into the appropriate liquid waste stream (e.g., Halogenated vs. Non-Halogenated).
 - Scientific Rationale: Silica fines settle slowly. Centrifugation (500 x g for 5 mins) ensures maximum solvent removal, reducing the volume of expensive hazardous solid waste.
- Drying (Optional but Recommended):
 - If the solvent is volatile (e.g., Ethanol) and your facility permits, allow the silica to dry in a chemical fume hood.
 - Regulatory Note: Once dry, the silica is no longer D001 (Ignitable). It can often be disposed of as non-hazardous solid waste, provided no toxic analytes were adsorbed.
- Packaging:
 - Place silica in a wide-mouth HDPE jar.
 - Label as "Solid Chemical Waste: Amorphous Silica".
 - Add constituents: "Propyl-bonded Silica" + [Residual Solvent Name].

Scenario B: Packed Columns (Stainless Steel / PEEK)

Applicable to analytical (4.6mm ID) and semi-prep columns.

Step 1: The "Flush" (Crucial for Safety) HIC media is typically used with high concentrations of lyotropic salts (e.g., 2M Ammonium Sulfate).

- Action: Flush the column with 5-10 Column Volumes (CV) of HPLC-grade water.

- Why: Leaving high salt in the column causes corrosion of the steel tube and potential precipitation when mixed with organic waste solvents later.

Step 2: Decontamination (If Bio-Contaminated) If the column was used for viral vectors or toxic ADCs (Antibody-Drug Conjugates):

- Chemical Decon: Flush with 0.5M NaOH (contact time: 30-60 mins). This hydrolyzes proteins and sanitizes the bed.
- Follow-up: Flush with water until pH is neutral.
- Note: Do NOT autoclave packed columns unless you intend to destroy them; the pressure will blow the seals.

Step 3: Final Disposal

- Intact Disposal: Most EHS protocols require the entire column to be disposed of as "Lab Trash - Chemically Contaminated" or "Sharps" (due to the metal body).
- Waste Label:
 - "Used Chromatography Column"
 - Constituents: "Silica, Steel, Propyl Ligand, [Trace Analytes]"
 - Hazard Checkbox: Toxic (if drug residue remains), Irritant.

Part 4: Regulatory & Compliance Data

Consult this table to assign the correct RCRA codes for your waste manifest.

Waste Component	Condition	EPA/RCRA Code	Handling Requirement
Spent Solvents	Contains Methanol, ACN, or Toluene	F003 / F005	Segregate liquids. Do not pour down drain.
Storage Buffer	>24% Ethanol (Flash point <60°C)	D001	Flammable storage cabinet until pickup.
Used Media	Contaminated with Arsenic/Heavy Metals	D004 - D011	Toxic waste stream. (Rare for HIC).
Silica Bed	Decontaminated, water-wet	Non-Haz	Can often be landfilled (check local EHS).
Steel Housing	Empty or Packed	Scrap Metal	If emptied: Recycle. If packed: Haz Solid.

Part 5: Troubleshooting & FAQ

Q: Can I incinerate the WP Hi-Propyl media? A: No (for the media itself). The "WP" media is Silica (

). It does not burn; it turns into ash/slag, which can damage standard incinerators if not declared. The Poly Hi-Propyl variant (polymer) is combustible. Verify your label: If it says "WP", treat as inorganic.

Q: The column is clogged and cannot be flushed. How do I dispose of it? A: Do not attempt to force liquid through. Cap the column tightly with end-plugs. Place the entire column into a secondary containment bag (Ziploc) and label it as "Clogged Column - Unknown Internal Pressure." Dispose of as Hazardous Solid Waste.

Q: I lost the end-plugs. What now? A: Wrap the ends with Parafilm® and secure with tape. Do not leave the silica bed exposed to air, as it will dry out and create a dust hazard (silicosis risk).

References

- J.T. Baker / Avantor. BAKERBOND® Chromatography Products: Application Guide & Specifications. (Confirming "WP" denotes Wide-Pore Silica vs. "Poly" Methacrylate).

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Identification. (Defining D001 and F-listed solvents).
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Amorphous Silica. (Detailing dust hazards of dry silica).
- National Institutes of Health (NIH). Waste Disposal Guide: Chemical & Biological Waste Management. (Protocols for bio-contaminated solid waste).

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Sources

- [1. - Wilkens-Anderson Supplies Laboratory Equipment Including Can Test Equipment and Lovibond Tintometer Colorimeters \[wacolab.com\]](#)
- [2. sepachrom.com \[sepachrom.com\]](#)
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